

Personal protective equipment for handling (R)-JNJ-40418677

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Compound of Interest

Compound Name: (R)-JNJ-40418677

Cat. No.: B15615884

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Essential Safety and Handling Guide for (R)-JNJ-40418677

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **(R)-JNJ-40418677**, a γ -secretase modulator used in Alzheimer's disease research.^{[1][2][3]} Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

I. Compound Information and Storage

(R)-JNJ-40418677 is an orally active modulator of γ -secretase that can cross the blood-brain barrier.^[1] It is essential to handle this compound with care, following standard laboratory safety protocols for research chemicals.

Property	Information
Synonyms	2-(S)-(3,5-bis(4-(trifluoromethyl)phenyl)phenyl)-4-methylpentanoic acid[2]
Molecular Formula	C ₂₆ H ₂₂ F ₆ O ₂ [3]
Molecular Weight	480.4 g/mol [3]
Appearance	Solid[1]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month[1]

II. Personal Protective Equipment (PPE)

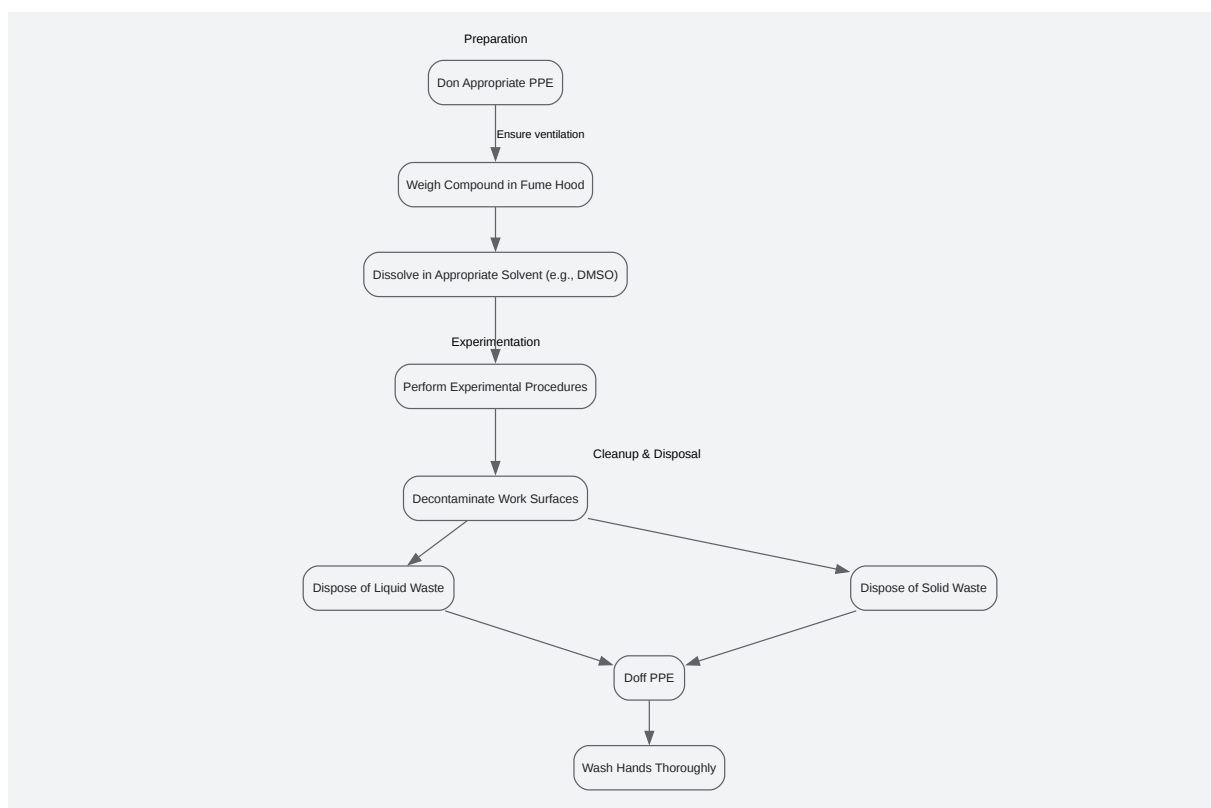
While a specific Safety Data Sheet (SDS) for **(R)-JNJ-40418677** is not publicly available, the following PPE is recommended based on general best practices for handling potent, research-grade compounds.

PPE Component	Specification	Purpose
Gloves	Nitrile or other chemical-resistant gloves (double-gloving recommended).	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and airborne particles.
Lab Coat	Full-length, long-sleeved lab coat.	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. For handling powders outside of a fume hood, a fit-tested N95 respirator or higher is recommended.	Minimizes inhalation of the compound, especially in powdered form.

III. Handling and Experimental Procedures

A. General Handling Workflow

The following diagram outlines the standard procedure for safely handling **(R)-JNJ-40418677** in a laboratory setting.



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Caption: Workflow for Handling **(R)-JNJ-40418677**

B. Solution Preparation

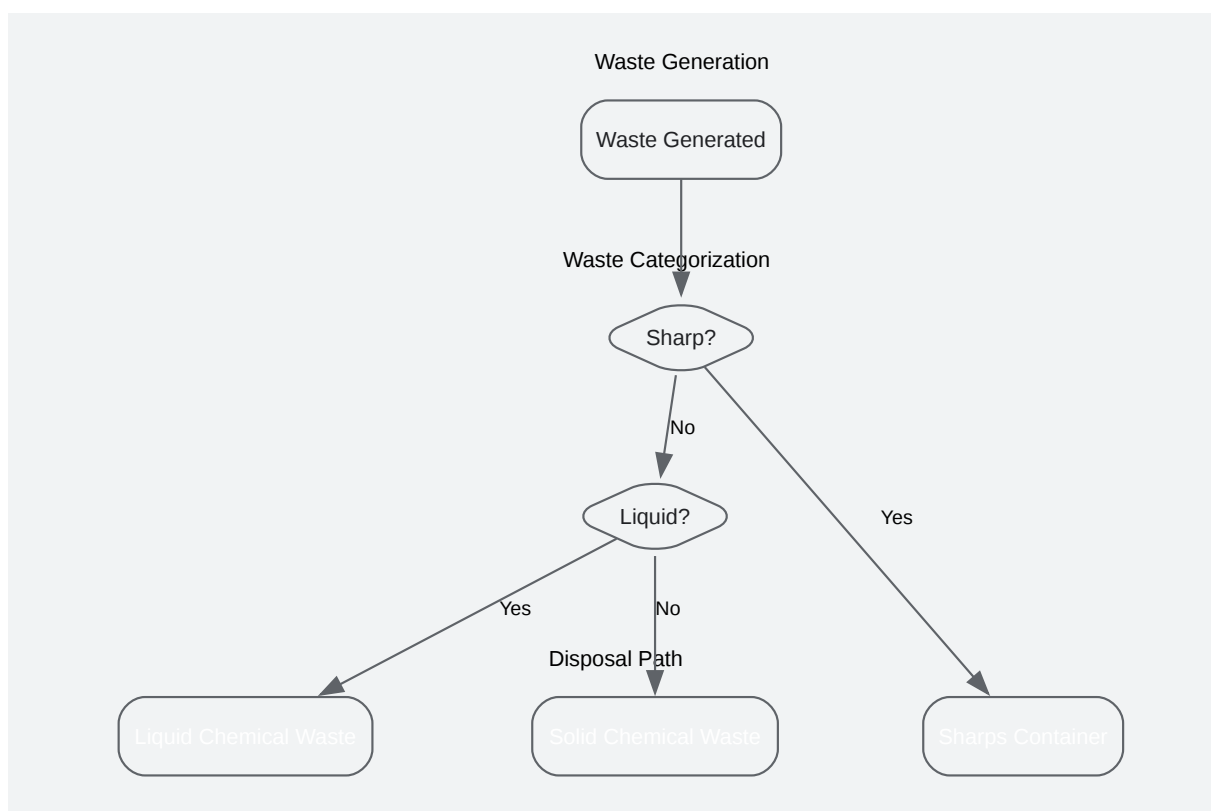
For in vivo studies, a common protocol involves preparing a stock solution in DMSO.^[1] For example, to create a 1 mL working solution, 100 μ L of a 50.0 mg/mL DMSO stock solution can be added to 900 μ L of corn oil and mixed thoroughly.^[1]

IV. Disposal Plan

Proper disposal of **(R)-JNJ-40418677** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

A. Waste Segregation and Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste generated from handling **(R)-JNJ-40418677**.



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